

Application Notes and Protocols: Preparing Cytoglobosin C Stock Solutions in DMSO

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Compound of Interest

Compound Name: **Cytoglobosin C**

Cat. No.: **B15570678**

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Cytoglobosin C** is a cytochalasan-class mycotoxin produced by fungi of the genus *Chaetomium*. It is a valuable compound for research, particularly in studies related to its anti-tuberculosis activity[1]. Proper preparation of stock solutions is critical for ensuring the accuracy, reproducibility, and reliability of experimental results. Dimethyl sulfoxide (DMSO) is a common polar aprotic solvent used for dissolving a wide range of organic compounds, including **Cytoglobosin C**, for use in cell-based assays and other biological experiments[2][3].

This document provides a detailed protocol for the preparation, storage, and handling of **Cytoglobosin C** stock solutions in DMSO for laboratory use.

Physicochemical and Storage Data

All quantitative data for **Cytoglobosin C** is summarized in the table below for easy reference.

Property	Value	Citations
CAS Number	50645-76-6	[4]
Molecular Formula	C ₃₂ H ₃₆ N ₂ O ₅	[4]
Molecular Weight	528.64 g/mol (also cited as 528.7 g/mol)	[1] [4]
Appearance	White powder	[5]
Solvent	DMSO (Dimethyl Sulfoxide)	
Storage (Solid Powder)	Store at -20°C for up to 3 years.	[6]
Storage (DMSO Solution)	Aliquot and store at -20°C for up to one month or -80°C for up to one year.	[6] [7]

Experimental Protocols

Materials and Equipment

- **Cytoglobosin C** powder
- Anhydrous or ACS Grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- Always handle **Cytoglobosin C** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, to avoid skin and eye contact.
- DMSO is an excellent solvent and can facilitate the absorption of other chemicals through the skin[2]. Exercise caution when handling DMSO solutions.
- Consult the Safety Data Sheet (SDS) for **Cytoglobosin C** and DMSO before handling.

Protocol for Preparing a 10 mM Cytoglobosin C Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many laboratory applications. Adjust calculations as needed for different desired concentrations.

Calculation: To prepare a stock solution of a specific molarity, use the following formula:

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Mass (mg) = Desired Concentration (mM) × Molecular Weight (g/mol) × Volume (mL)

- Example Calculation for 1 mL of 10 mM Stock:

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Mass (mg) = 10 mM × 528.64 g/mol × 0.001 L Mass (mg) = 5.2864 mg

Step-by-Step Procedure:

- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh approximately 5.29 mg of **Cytoglobosin C** powder directly into the tube. Record the exact weight.
- Adding the Solvent:
 - Based on the actual weight recorded, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.

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$$\text{Volume } (\mu\text{L}) = [\text{Mass } (\text{mg}) / 528.64 \text{ (g/mol)}] \times 100,000$$

- Dissolution:
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the **Cytoglobosin C** powder.
 - Close the cap tightly and vortex the solution for 1-2 minutes, or until the powder is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile cryovials or microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration (10 mM), date of preparation, and your initials.

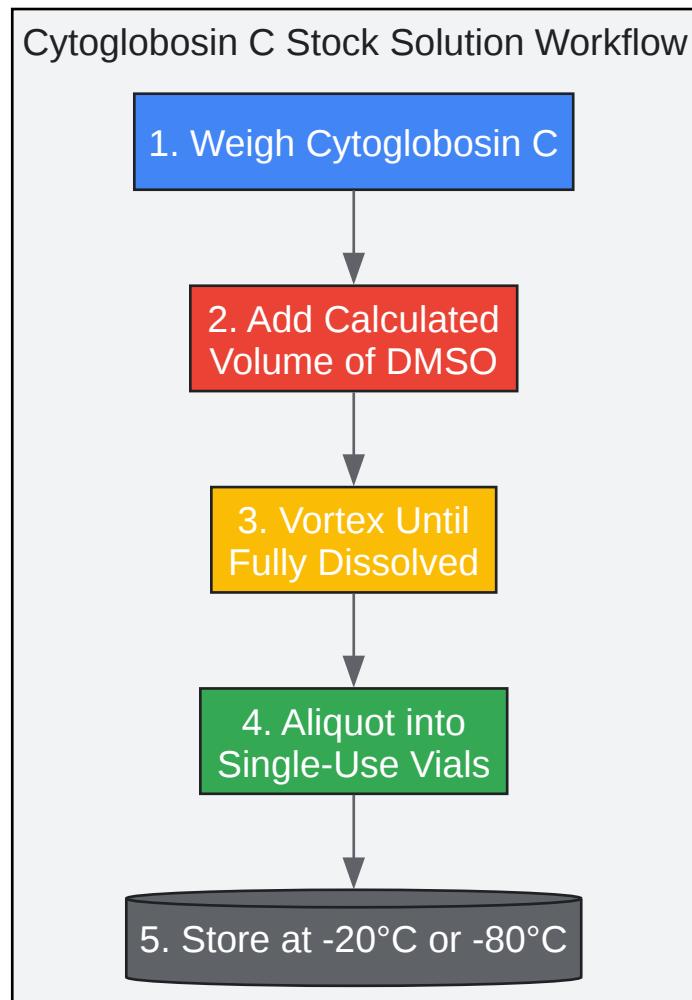
- Store the aliquots in a freezer at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to one year)[6][7].

Usage Guidelines

- When ready to use, remove a single aliquot from the freezer.
- Allow the vial to warm to room temperature for at least 60 minutes before opening to prevent condensation from forming inside the tube, which could affect the concentration[7].
- Briefly centrifuge the tube to collect the solution at the bottom.
- Dilute the stock solution to the desired final concentration in your experimental medium. Note that the final concentration of DMSO in the culture medium should typically be kept below 0.5% to avoid solvent-induced cellular toxicity.

Visualizations

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **Cytoglobosin C** stock solutions.

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